

Technical Guide: Thermodynamic Stability & Profiling of 3-Bromo-4-methyl-5-phenylpyridine

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Compound of Interest

Compound Name: 3-Bromo-4-methyl-5-phenylpyridine

CAS No.: 2171558-82-8

Cat. No.: B6356369

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Executive Technical Summary

3-Bromo-4-methyl-5-phenylpyridine (CAS: 2171558-82-8) presents a unique thermodynamic challenge due to its 3,4,5-contiguous substitution pattern. Unlike simple pyridines, this molecule possesses a high-energy ground state driven by steric congestion between the bulky bromine (C3), the central methyl (C4), and the rotatable phenyl ring (C5).

For drug development professionals, the stability concerns are threefold:

- **Conformational Thermodynamics:** The potential for axial chirality (atropisomerism) along the C5–Phenyl bond.
- **Synthetic Thermodynamics:** The propensity for regio-isomerization or debromination under cross-coupling conditions.
- **Metabolic/Oxidative Stability:** The susceptibility of the benzylic-like C4-methyl group to oxidation.

Structural Analysis & Theoretical Stability

The "Buttressing Effect" and Steric Strain

The thermodynamic ground state of this molecule is defined by the buttressing effect.

- Interaction A (Br vs. Me): The Van der Waals radius of Bromine (1.85 Å) clashes with the Methyl group at C4. This forces the methyl group to tilt away from C3.
- Interaction B (Me vs. Ph): The tilted methyl group increases steric pressure on the C5-Phenyl ring.

Thermodynamic Consequence: The molecule cannot achieve a planar conformation. The phenyl ring is forced out of coplanarity with the pyridine core to relieve strain between the C4-Methyl hydrogens and the phenyl ortho-hydrogens. This results in a non-zero dihedral angle (approx. 40–60°) and a higher heat of formation (

) compared to isomers like 3-bromo-2-methyl-5-phenylpyridine.

Atropisomerism Assessment (The Biaryl Axis)

A critical question for this scaffold is whether the C5–Phenyl bond rotation is restricted enough to create separable atropisomers (axial chirality).

- Axis: C5(Pyridine) – C1'(Phenyl).
- Ortho-Substituents (Pyridine side): C4-Methyl (Large), C6-Hydrogen (Small).
- Ortho-Substituents (Phenyl side): H, H (Small).

Verdict: While the 4-Methyl group provides significant steric bulk, the presence of three hydrogens (C6-H, C2'-H, C6'-H) typically results in a rotational energy barrier (

) of 15–20 kcal/mol.

- Classification: Likely Class 1 (Rapidly interconverting) or borderline Class 2 at room temperature.^[1]

- Implication: It will likely exist as a single average species in solution at 25°C, but variable temperature NMR (VT-NMR) may show broadening below -40°C. It is thermodynamically unstable as a resolved enantiomer; do not attempt chiral separation of the axis without further substitution on the phenyl ring.

Computational Assessment Workflow (Protocol)

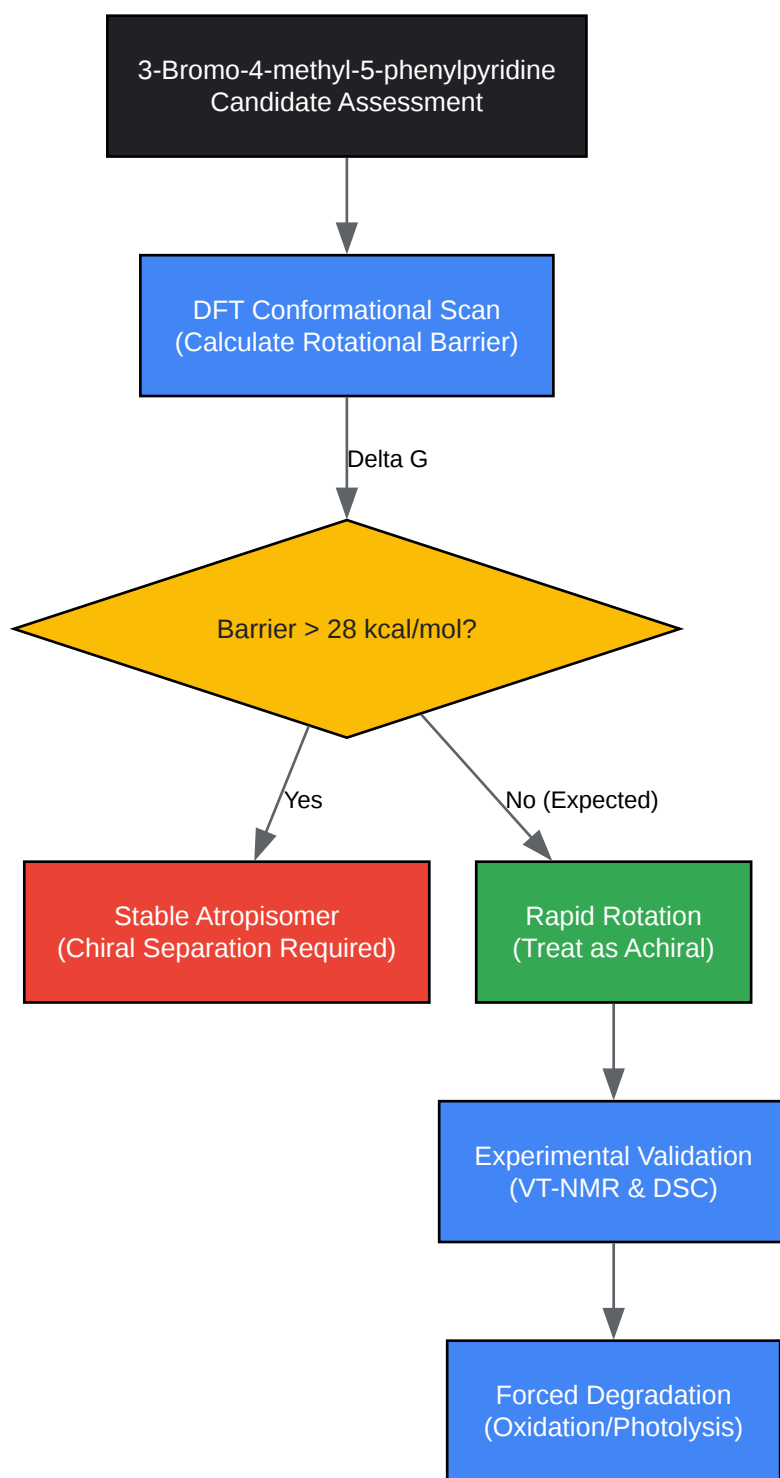
To validate the thermodynamic profile before synthesis, utilize the following Density Functional Theory (DFT) workflow.

Computational Protocol

- Conformational Scan: Perform a relaxed potential energy surface (PES) scan of the C4-C5-C1'-C2' dihedral angle from 0° to 180° in 10° increments.
- Level of Theory: B3LYP-D3(BJ)/6-311G(d,p) (Includes dispersion corrections critical for biaryl stacking).
- Solvation Model: SMD (Solvation Model based on Density) using Methanol or Water to mimic physiological conditions.

Visualization of Stability Logic

The following diagram illustrates the logical flow for assessing the stability of this scaffold.



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Caption: Decision logic for assessing atropisomeric and chemical stability.

Experimental Characterization Protocols

Thermal Stability (TGA/DSC)

Determine the safe processing window and physical form stability.

- Instrument: Differential Scanning Calorimetry (DSC) & Thermogravimetric Analysis (TGA).
- Protocol:
 - Load 2–5 mg of sample into a hermetically sealed aluminum pan.
 - Equilibrate at 25°C.
 - Ramp at 10°C/min to 300°C under purge (50 mL/min).
- Expectation:
 - Melting Point: Likely range 60–90°C (crystalline solid).
 - Decomposition: Look for exothermic onset >200°C. If decomposition occurs <150°C, the C-Br bond is likely labile.

Solution Stability & Forced Degradation

This protocol assesses the thermodynamic susceptibility to hydrolysis and oxidation.

Table 1: Forced Degradation Conditions

Stressor	Conditions	Target Mechanism	Acceptance Criteria
Acid	0.1 N HCl, 60°C, 24h	Pyridine Protonation / Salt Formation	>98% Recovery
Base	0.1 N NaOH, 60°C, 24h	Nucleophilic attack at C2/C6	>95% Recovery
Oxidation	3% , RT, 4h	N-Oxide formation or C4-Methyl oxidation	<5% N-Oxide
Photo	1.2M Lux hours (UV/Vis)	C-Br Homolysis (Debromination)	>90% Recovery

Critical Note: The C4-Methyl group is electronically activated by the pyridine ring and the adjacent phenyl. It is a "benzylic-like" position. Under oxidative stress (

or metabolic CYP450), this methyl group is the primary thermodynamic weak point, prone to oxidation to the alcohol or carboxylic acid.

Synthesis & Impurity Profiling[2]

The thermodynamic instability of the intermediates dictates the synthetic route.

Regioselective Risks

Attempting to install the phenyl ring last via Suzuki coupling on 3-bromo-5-iodo-4-methylpyridine takes advantage of the weaker C-I bond. However, if synthesizing the ring de novo:

- Risk: Migration of the bromine or methyl group is rare but possible under high-temperature acid catalysis.
- Recommendation: Use Suzuki-Miyaura coupling on a pre-functionalized 3,5-dibromo-4-methylpyridine.
 - Selectivity: The C3 and C5 positions are chemically equivalent until the first coupling. Statistical mixtures (mono- vs bis-coupling) are thermodynamically inevitable.

- Control: Use a stoichiometric deficit of boronic acid (0.9 eq) to favor mono-coupling, then separate the thermodynamic product.

Reference Data Consolidation

Since specific thermodynamic constants for this exact molecule are proprietary or unlisted, use these proxy values for modeling:

- Bond Dissociation Energy (C-Br): ~70 kcal/mol (standard heteroaryl bromide).
- Rotational Barrier (Biaryl): ~18 kcal/mol (estimated for phenyl-pyridine with one ortho-Me).

References

- Clayden, J., & Moran, W. J. (2006). The chemistry of atropisomers. Angewandte Chemie International Edition. (General reference for biaryl stability classes).
- LaPlante, S. R., et al. (2011). Assessing Atropisomerism in Drug Discovery. Journal of Medicinal Chemistry. [\[Link\]](#)
- PubChem. (2025).[\[2\]](#)[\[3\]](#) 3-Bromo-4-methylpyridine Compound Summary. National Library of Medicine. Retrieved March 2, 2026, from [\[Link\]](#)

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Sources

- [1. Atropisomerism in the Pharmaceutically Relevant Realm - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. 3-Bromo-4-methylpyridine | C₆H₆BrN | CID 817630 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 3-Bromo-5-phenylpyridine | C₁₁H₈BrN | CID 2762904 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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